

# Propyl Isothiocyanate (CAS 628-30-8): A Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties, experimental protocols, and biological activities of **propyl isothiocyanate** (PITC), CAS number 628-30-8. This document is intended to serve as a valuable resource for professionals in research, science, and drug development.

## **Core Properties of Propyl Isothiocyanate**

**Propyl isothiocyanate** is an organosulfur compound characterized by the presence of a propyl group attached to the isothiocyanate functional group (-N=C=S). It is a colorless to pale yellow liquid with a pungent odor.[1][2]

## **Chemical and Physical Properties**

The key chemical and physical properties of **propyl isothiocyanate** are summarized in the table below for easy reference and comparison.



Property	Value	Reference(s)
CAS Number	628-30-8	[3][4][5]
Molecular Formula	C4H7NS	[3][4][5]
Molecular Weight	101.17 g/mol	[3][4][5]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	153 °C at 760 mmHg	[3]
Density	0.978 g/mL at 25 °C	[3]
Refractive Index	1.504 at 20 °C	[3]
Flash Point	-15 °C	[3]
Solubility	Soluble in alcohol; limited solubility in water.	[1][2]
Vapor Pressure	4.299 mmHg at 25 °C (estimated)	[3]

## **Safety Information**

**Propyl isothiocyanate** is a hazardous substance and requires careful handling. The following table summarizes its key safety classifications.



Hazard Classification	Code	Description	Reference(s)
Flammable liquids	H225	Highly flammable liquid and vapor	
Acute toxicity, Oral	H302	Harmful if swallowed	
Acute toxicity, Dermal	H312	Harmful in contact with skin	
Acute toxicity, Inhalation	H332	Harmful if inhaled	
Skin corrosion/irritation	H314	Causes severe skin burns and eye damage	
Specific target organ toxicity	H335	May cause respiratory irritation	

Handling Precautions: Use only in a well-ventilated area. Wear protective gloves, clothing, eye, and face protection. Keep away from heat, sparks, open flames, and hot surfaces.

## **Spectroscopic Data**

Spectroscopic data is crucial for the identification and characterization of **propyl isothiocyanate**.



Spectrum Type	Key Features	Database Source(s)
¹H NMR	Data available in spectral databases.	[6][7]
<sup>13</sup> C NMR	Data available in spectral databases.	[6][7]
FT-IR	Data available in spectral databases, characteristic isothiocyanate peak expected around 2050-2200 cm <sup>-1</sup> .	[6]
Mass Spectrometry	Data available in spectral databases.	[6]

## **Experimental Protocols**

This section provides detailed methodologies for the synthesis, purification, and analysis of **propyl isothiocyanate**.

## **Synthesis of Propyl Isothiocyanate**

A common method for the synthesis of isothiocyanates is from primary amines and thiophosgene.[8]

Objective: To synthesize **propyl isothiocyanate** from propylamine and thiophosgene.

#### Materials:

- Propylamine
- Thiophosgene
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

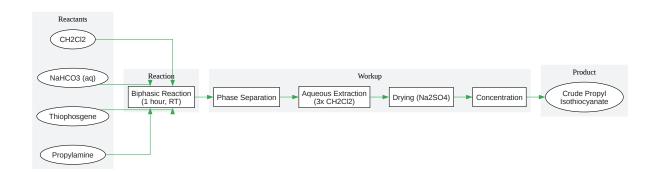


- · Round-bottom flask
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

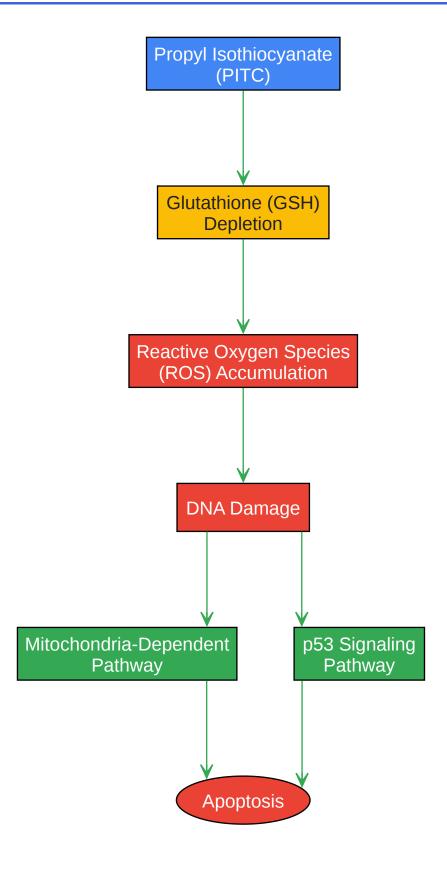
#### Procedure:

- In a 100 mL round-bottom flask, prepare a biphasic system by adding propylamine (5.0 mmol, 1.0 equiv.), dichloromethane (25 mL), and saturated aqueous sodium bicarbonate (25 mL).
- While stirring the mixture vigorously at room temperature, slowly add thiophosgene (6.0 mmol, 1.2 equiv.).
- Continue stirring for 1 hour.
- Transfer the reaction mixture to a separatory funnel and separate the organic and aqueous layers.
- Extract the aqueous phase three times with dichloromethane (30 mL each).
- Combine all organic layers and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the solution under reduced pressure using a rotary evaporator to obtain crude **propyl isothiocyanate**.[9]

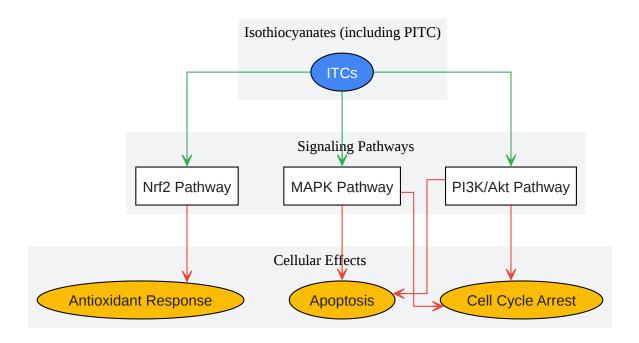












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